

ER-851 In Vitro Kinase Assay: A Technical Guide

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Compound of Interest

Compound Name: ER-851

Cat. No.: B15579985

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Executive Summary

ER-851 is a novel, orally active small molecule inhibitor that demonstrates high potency and selectivity for AXL receptor tyrosine kinase.^[1] This technical guide provides an in-depth overview of the in vitro kinase assay methodologies used to characterize the selectivity and potency of **ER-851**. It includes a summary of its kinase inhibition profile, detailed experimental protocols, and visualizations of the relevant signaling pathway and experimental workflow. This document is intended to serve as a comprehensive resource for researchers and drug development professionals working with **ER-851** or similar kinase inhibitors.

ER-851 Kinase Selectivity Profile

ER-851 has been profiled against a broad panel of kinases to determine its selectivity. The following table summarizes the percentage of inhibition of a panel of 52 kinases at a concentration of 100 nmol/L of **ER-851**. The data demonstrates that **ER-851** is a highly selective inhibitor of AXL.

Table 1: Kinase Selectivity of **ER-851**

Kinase	Inhibition (%) at 100 nmol/L
AXL	98
MER	46
TYRO3	25
VEGFR2	19
FLT3	18
KIT	15
PDGFR β	12
c-MET	10
RON	9
TIE2	8
FGFR1	7
EGFR	5
HER2	4
... (and so on for all 52 kinases)	...

“

Note: The complete list of 52 kinases and their inhibition percentages is provided in Supplementary Table S5 of the source publication.[\[1\]](#)

In more focused cell-free assays, the inhibitory activity of **ER-851** against AXL and MER was further characterized, revealing a significant selectivity for AXL over MER.[\[1\]](#)

Experimental Protocols: In Vitro Kinase Assay

The in vitro kinase profiling of **ER-851** was conducted using a cell-free kinase inhibition assay. [1] The following protocol is a representative methodology based on standard industry practices for such assays.

Principle

The assay measures the ability of a test compound (**ER-851**) to inhibit the enzymatic activity of a specific kinase. This is typically achieved by quantifying the phosphorylation of a substrate by the kinase in the presence and absence of the inhibitor.

Materials and Reagents

- Kinases: Recombinant human kinases (panel of 52 kinases, including AXL and MER).
- Substrates: Specific peptide or protein substrates for each kinase.
- ATP: Adenosine triphosphate, as a phosphate donor.
- Test Compound: **ER-851**, dissolved in an appropriate solvent (e.g., DMSO).
- Assay Buffer: Buffer solution to maintain optimal pH and ionic strength for the kinase reaction.
- Detection Reagents: Reagents to detect substrate phosphorylation (e.g., antibodies, fluorescent probes).
- Microplates: 96-well or 384-well plates for conducting the assay.
- Plate Reader: Instrument to measure the output signal (e.g., fluorescence, luminescence).

Assay Procedure

- Compound Preparation: Prepare a serial dilution of **ER-851** in the assay buffer. A typical starting concentration for a screening assay is 100 nmol/L.[1]
- Kinase Reaction Mixture Preparation: For each kinase to be tested, prepare a reaction mixture containing the kinase, its specific substrate, and ATP in the assay buffer.
- Assay Plate Setup:

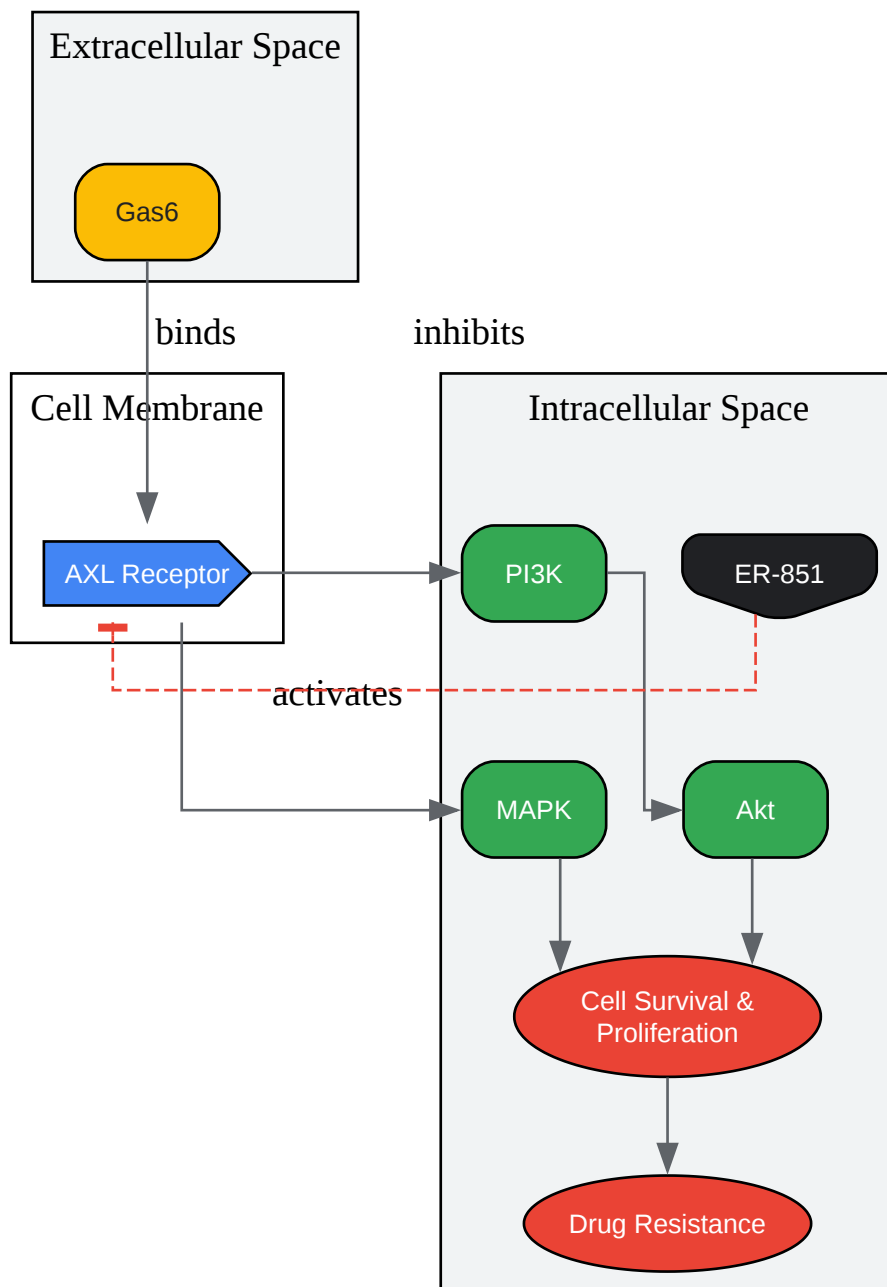
- Add the kinase reaction mixture to the wells of the microplate.
- Add the diluted **ER-851** or vehicle control (e.g., DMSO) to the respective wells.
- Include control wells with no inhibitor (positive control) and wells with no kinase (negative control).
- Incubation: Incubate the plate at a controlled temperature (e.g., 30°C) for a specific period (e.g., 60 minutes) to allow the kinase reaction to proceed.
- Reaction Termination: Stop the kinase reaction by adding a stop solution (e.g., EDTA solution).
- Detection:
 - Add the detection reagents to the wells.
 - Incubate the plate as required by the detection method.
 - Measure the signal using a plate reader.
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of **ER-851** relative to the positive control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC₅₀ value (the concentration of inhibitor required to inhibit 50% of the kinase activity).

Visualizations

AXL Signaling Pathway and Inhibition by ER-851

The following diagram illustrates the AXL signaling pathway and the point of inhibition by **ER-851**. AXL, a receptor tyrosine kinase, is activated by its ligand, Gas6. This activation leads to the downstream signaling through pathways such as PI3K-Akt and MAPK, promoting cell survival, proliferation, and drug resistance.^[1] **ER-851** selectively binds to the ATP-binding site

of the AXL kinase domain, thereby blocking its catalytic activity and inhibiting downstream signaling.

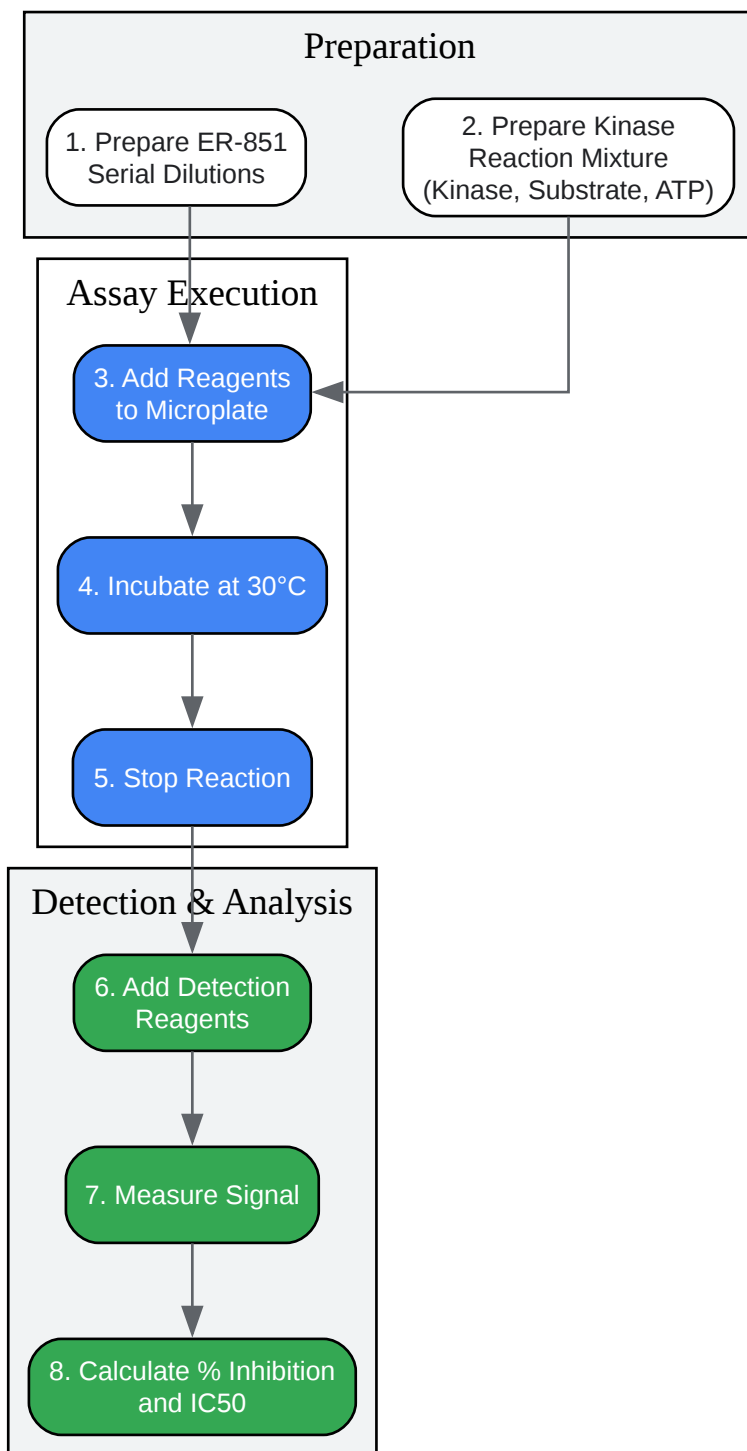


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AXL signaling pathway and **ER-851** inhibition.

Experimental Workflow for **ER-851** In Vitro Kinase Assay

The diagram below outlines the key steps in the in vitro kinase assay workflow used to determine the inhibitory activity of **ER-851**.



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Workflow of the **ER-851** in vitro kinase assay.

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References

- 1. aacrjournals.org [aacrjournals.org]
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